

Ceefourin 2: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Ceefourin 2

Cat. No.: B1668778

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ceefourin 2 is a potent and highly selective small molecule inhibitor of the Multidrug Resistance Protein 4 (MRP4), also known as ATP-binding cassette transporter subfamily C member 4 (ABCC4). As a crucial tool for studying the physiological and pathological roles of MRP4, **Ceefourin 2** has garnered significant interest in various research fields, including cancer biology, pharmacology, and cell signaling. MRP4 is an efflux transporter responsible for the extrusion of a wide array of endogenous signaling molecules and xenobiotics, thereby playing a critical role in cellular homeostasis and drug resistance. This document provides detailed application notes, experimental protocols, and purchasing information for **Ceefourin 2** to facilitate its effective use in a laboratory setting.

Supplier and Purchasing Information

Ceefourin 2 is available from several commercial suppliers, primarily for research purposes. It is typically supplied as a solid powder with high purity.

Supplier	Catalog Number	Purity	Formulation	Notes
MedchemExpress	HY-100563	>98%	Solid powder	For research use only.
MedKoo Biosciences	562040	>98%	Solid powder	Available via custom synthesis, minimum order of 1 gram.[1]
Abcam	ab145145	Not specified	Not specified	Exclusive license for research purposes from Children's Cancer Institute. [2]
TargetMol	T6M2937	99.15%	Solid powder	

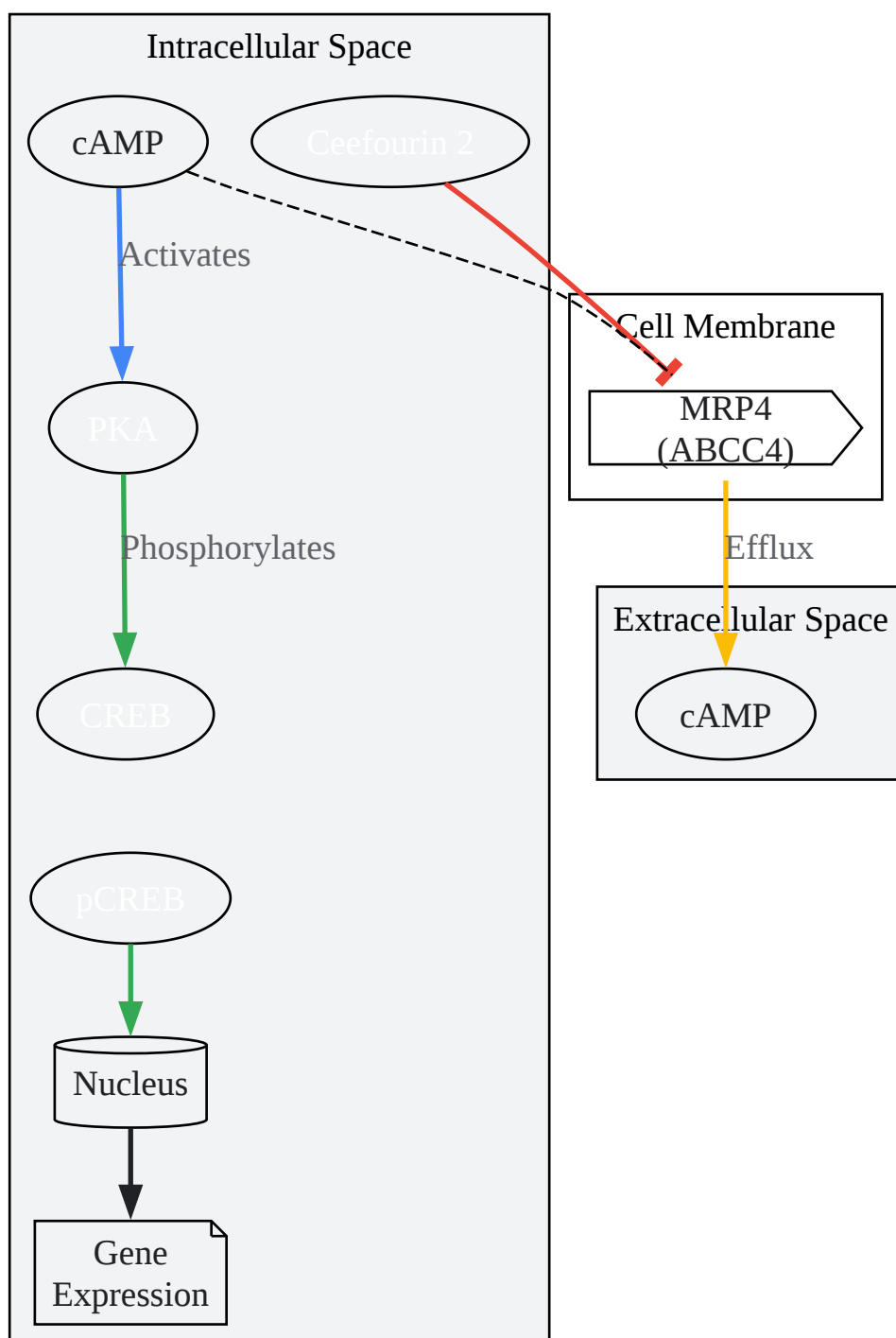
General Storage and Handling:

- Storage of Solid: Store at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks). The product should be kept in a dry and dark environment.[1]
- Stock Solution Preparation: **Ceefourin 2** is soluble in DMSO.[1] Prepare a concentrated stock solution in anhydrous DMSO.
- Stock Solution Storage: Store stock solutions at -20°C for long-term storage or at 0-4°C for short-term use.[1]
- Safety Precautions: Handle with care. Avoid contact with skin and eyes. Use appropriate personal protective equipment (PPE), including gloves and safety glasses. Refer to the Safety Data Sheet (SDS) from your supplier for detailed safety information.[3][4]

Mechanism of Action and Signaling Pathway

Ceefourin 2 functions as a highly selective inhibitor of the MRP4 transporter.[5] MRP4 is an ATP-dependent efflux pump that transports a variety of endogenous and exogenous substances out of the cell.[6] A key endogenous substrate of MRP4 is cyclic adenosine monophosphate (cAMP), a critical second messenger in numerous signaling pathways.[7][8]

By inhibiting MRP4, **Ceefourin 2** blocks the efflux of cAMP from the cell, leading to its intracellular accumulation.[9] Elevated intracellular cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates and activates the cAMP-response element-binding protein (CREB).[10][11] Phosphorylated CREB (pCREB) then translocates to the nucleus and modulates the transcription of target genes involved in various cellular processes, including proliferation, differentiation, and apoptosis.[10]



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Experimental Protocols

The following are representative protocols for experiments utilizing **Ceefourin 2**. Researchers should optimize these protocols for their specific cell types and experimental conditions.

Cell Viability Assay

This protocol is used to assess the cytotoxic effects of **Ceefourin 2** or its ability to sensitize cells to other cytotoxic agents.

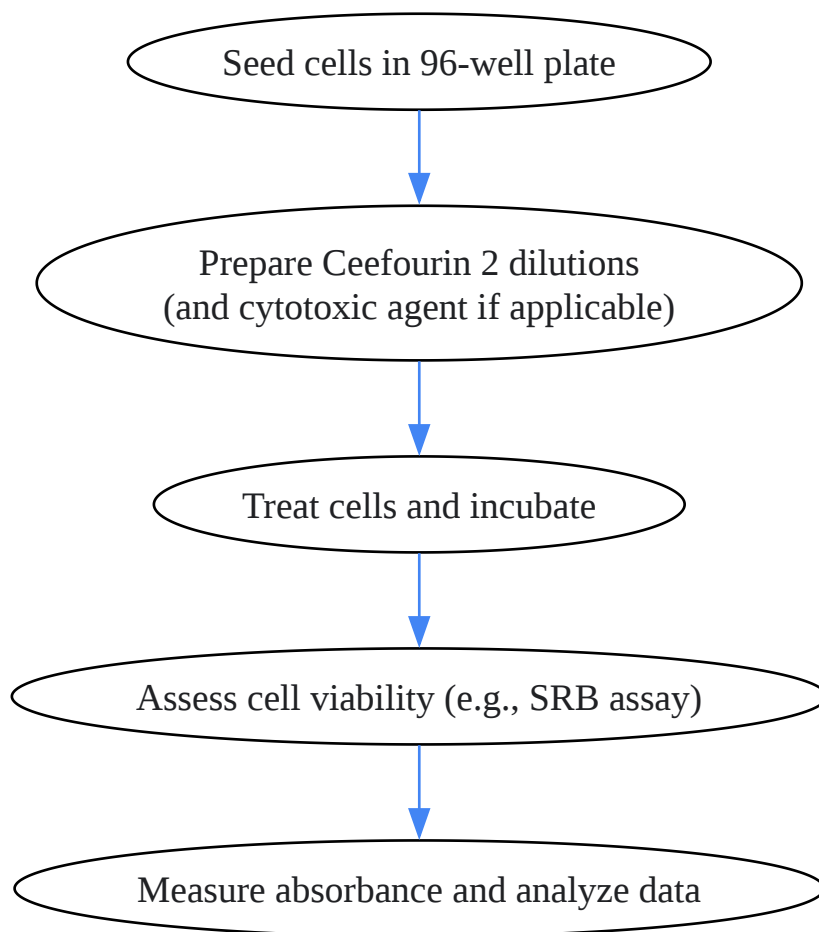
Materials:

- Cells of interest (e.g., HEK293/MRP4 cells)
- Complete cell culture medium
- **Ceefourin 2**
- Cytotoxic agent (e.g., 6-Mercaptopurine)[[12](#)]
- 96-well plates
- Sulforhodamine B (SRB) or other cell viability reagent
- Plate reader

Procedure:

- Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Prepare serial dilutions of **Ceefourin 2** in complete cell culture medium.
- If testing for sensitization, prepare the cytotoxic agent at a fixed concentration (e.g., its IC₂₀).
- Remove the overnight culture medium from the cells and add the medium containing the different concentrations of **Ceefourin 2**, with or without the cytotoxic agent. Include appropriate controls (untreated cells, cells treated with the cytotoxic agent alone).
- Incubate the plates for a specified period (e.g., 72 hours).[[12](#)]
- Assess cell viability using a standard method such as the SRB assay.[[12](#)]

- Read the absorbance on a plate reader and calculate the percentage of cell viability relative to the untreated control.



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MRP4-Mediated Transport Assay

This protocol is designed to measure the inhibitory effect of **Ceefourin 2** on the transport activity of MRP4.

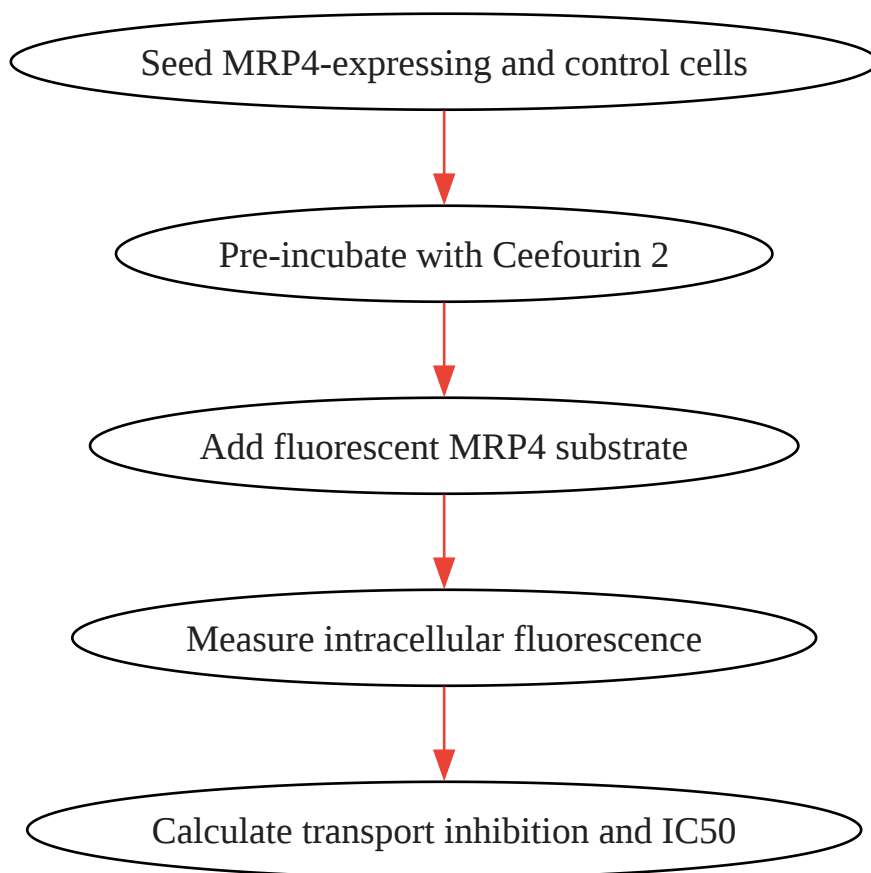
Materials:

- Cells overexpressing MRP4 (e.g., HEK293-MRP4) and parental control cells
- Fluorescent MRP4 substrate (e.g., D-luciferin)[2]
- Assay buffer (e.g., Hanks' Balanced Salt Solution)

- **Ceefourin 2**
- 96-well plates (black, clear bottom for fluorescence)
- Fluorescence plate reader

Procedure:

- Seed MRP4-overexpressing and parental cells in a 96-well plate and grow to confluence.
- Wash the cells with assay buffer.
- Pre-incubate the cells with various concentrations of **Ceefourin 2** in assay buffer for a short period (e.g., 15-30 minutes).
- Add the fluorescent MRP4 substrate to the wells.
- Measure the intracellular accumulation of the fluorescent substrate over time using a fluorescence plate reader.
- Calculate the rate of transport and determine the IC₅₀ of **Ceefourin 2** for MRP4 inhibition.



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Intracellular cAMP Measurement Assay

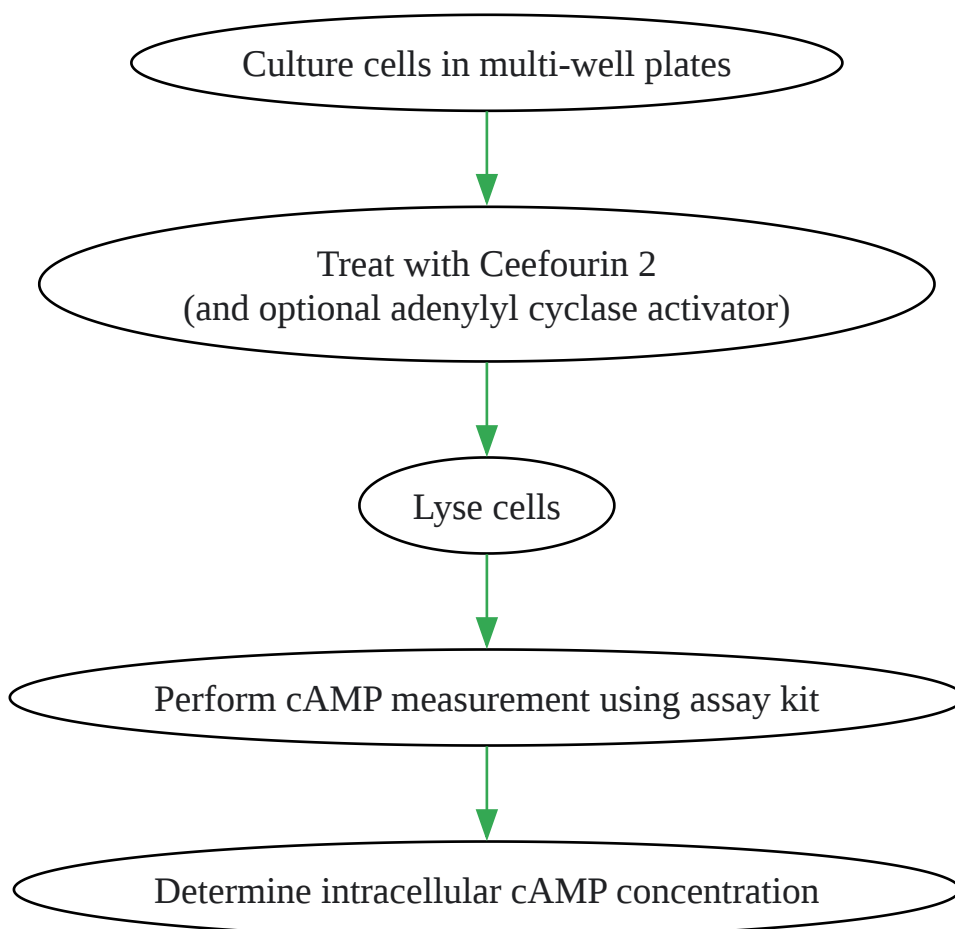
This protocol measures the effect of **Ceefourin 2** on intracellular cAMP levels.

Materials:

- Cells of interest
- **Ceefourin 2**
- Forskolin (or other adenylyl cyclase activator, optional)
- cAMP assay kit (e.g., ELISA-based or fluorescence-based)
- Cell lysis buffer (compatible with the cAMP assay kit)
- Plate reader

Procedure:

- Culture cells to the desired confluency in multi-well plates.
- Treat the cells with different concentrations of **Ceefourin 2** for a specified time.
- Optionally, stimulate the cells with an adenylyl cyclase activator like forskolin to induce cAMP production.
- Lyse the cells using the provided lysis buffer from the cAMP assay kit.
- Perform the cAMP measurement according to the manufacturer's instructions.
- Read the output on a plate reader and determine the intracellular cAMP concentration.



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Quantitative Data Summary

Parameter	Value	Cell Line/System	Reference
IC50 for MRP4 Inhibition	7.0 μ M	HEK293-MRP4 cells (D-luciferin transport)	[2]
Selectivity	No detectable inhibition	Pgp, ABCG2, MRP1, MRP2, MRP3, MRP5	[2]
Cytotoxicity (IC50)	>50 μ M	Various normal and cancer cell lines	[5]
Acid Stability	Half-life < 2 hr at 37°C, pH 2	In vitro	[2]
Microsomal Stability	>30 min	Mouse liver microsomes	[2]

Conclusion

Ceefourin 2 is a valuable research tool for investigating the diverse functions of the MRP4 transporter. Its high selectivity and potency make it superior to older, less specific inhibitors. The protocols and information provided herein are intended to serve as a starting point for researchers to design and execute robust experiments to further elucidate the roles of MRP4 in health and disease. As with any experimental work, appropriate controls and optimization are crucial for obtaining reliable and reproducible results.

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